

Independent Verification of CData Research Findings: A Comparative Analysis

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Compound of Interest

Compound Name: Cdata
CAS No.: 90236-91-2
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In the rapidly evolving landscape of data-driven research and development, the ability to seamlessly connect to and integrate disparate data sources is paramount. **CData** Software offers a suite of data connectivity solutions designed to address this challenge. This guide provides an objective comparison of **CData**'s product performance against alternatives, based on available data.

A Note on Data Sources: Truly independent, third-party quantitative performance benchmarks for **CData** products are not readily available in the public domain. The following analysis is based on a combination of **CData**'s own published research, qualitative user reviews from reputable platforms, and feature comparisons with major competitors. While **CData**'s internal benchmarks provide specific metrics, they have not been independently verified. User reviews offer valuable real-world insights but are subjective by nature. This guide aims to present a balanced view by clearly sourcing all information.

Quantitative Data Summary

The following tables summarize performance claims made by **CData** in their internal benchmark tests.

Table 1: **CData** JDBC Driver for Snowflake Performance Benchmark[1]

Metric	CData JDBC Driver	Native Snowflake JDBC Driver	Competitor JDBC Driver
Read Performance (150M rows)	592.83 seconds	809.82 seconds	863.63 seconds
Write Performance (1M rows)	45% faster than competitor	Did not complete after 4 hours	Slower than CData
CPU Usage (Read)	Consistent ~10%	Inconsistent, spikes to ~20%	Inconsistent, spikes to ~20%
Java Heap Usage (Read)	~1000 MB	~350 MB	~200 MB

Table 2: **CData** Sync Enhanced vs. Traditional Change Data Capture (CDC) Performance

Metric	Enhanced CDC	Traditional CDC
Replication Time (10,000 changes)	~9 times faster	Baseline

Competitor Comparison Based on User Ratings

The following tables compare **CData** products with major competitors based on user-provided ratings on G2. These ratings provide a general sense of user satisfaction across various aspects of the products.

Table 3: **CData** Arc vs. MuleSoft Anypoint Platform (G2 User Ratings)[2]

Feature	CData Arc	MuleSoft Anypoint Platform
Data Exchange	9.5	9.4
API Management	8.0	9.4
Application Integration	8.8	9.3
Quality of Support	9.0	8.2
Ease of Setup	8.8	8.6
Scalability	8.3	8.9

Table 4: **CData Sync** vs. MuleSoft Anypoint Platform (G2 User Ratings)[3]

Feature	CData Sync	MuleSoft Anypoint Platform
Real-Time Integration	8.8	8.9
Ease of Setup	8.9	8.6
Data Mapping	8.9	9.2
Scalability	8.3	8.9
Quality of Support	8.5	8.2

Table 5: **CData** vs. Informatica (Feature Comparison)[4]

Feature	CData Sync	Informatica
Connectors	250+ sources, 20+ destinations	<100 listed connectors
Transformation	SQL and dbt (requires coding)	GUI-based and AI-assisted mapping
Target Audience	Broad, developer-friendly	Enterprise-focused

Experimental Protocols

CData JDBC Driver for Snowflake Performance Benchmark Methodology^[1]

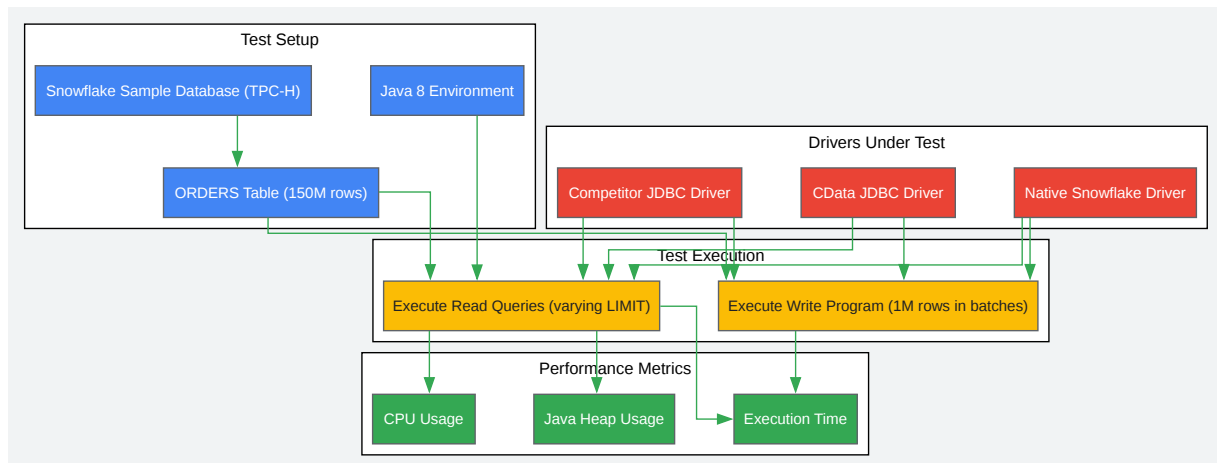
- Objective: To compare the read and write performance of the **CData** JDBC Driver for Snowflake against the native Snowflake driver and a competitor's driver.
- Environment: Java 8 update 333 with no maximum heap size.
- Read Test Data: The ORDERS table from the TPC-H schema in the SNOWFLAKE_SAMPLE_DATA shared database, containing 150 million rows and 9 columns (4.3 GB).
- Read Test Procedure: The same set of SQL queries with LIMIT clauses to vary the dataset size were executed using each JDBC driver.
- Write Test Data: One million rows were inserted into a copy of the ORDERS table.
- Write Test Procedure: A Java program was used to insert the data in 100 batches of 10,000 rows each.
- Metrics Collected: Query execution time, CPU usage, and Java heap usage.

CData Sync Enhanced CDC Performance Benchmark Methodology

- Objective: To compare the replication performance of **CData** Sync's "Enhanced CDC" feature with the traditional CDC feature.
- Environment: PostgreSQL as the data source and SQL Server as the destination.
- Procedure:
 - A table "Table A" was created and an initial replication of 50 records was performed.
 - A large table "Table B" with 1 million records was created to simulate a delay in the change tracking position.
 - 10,000 new records were added to "Table A".

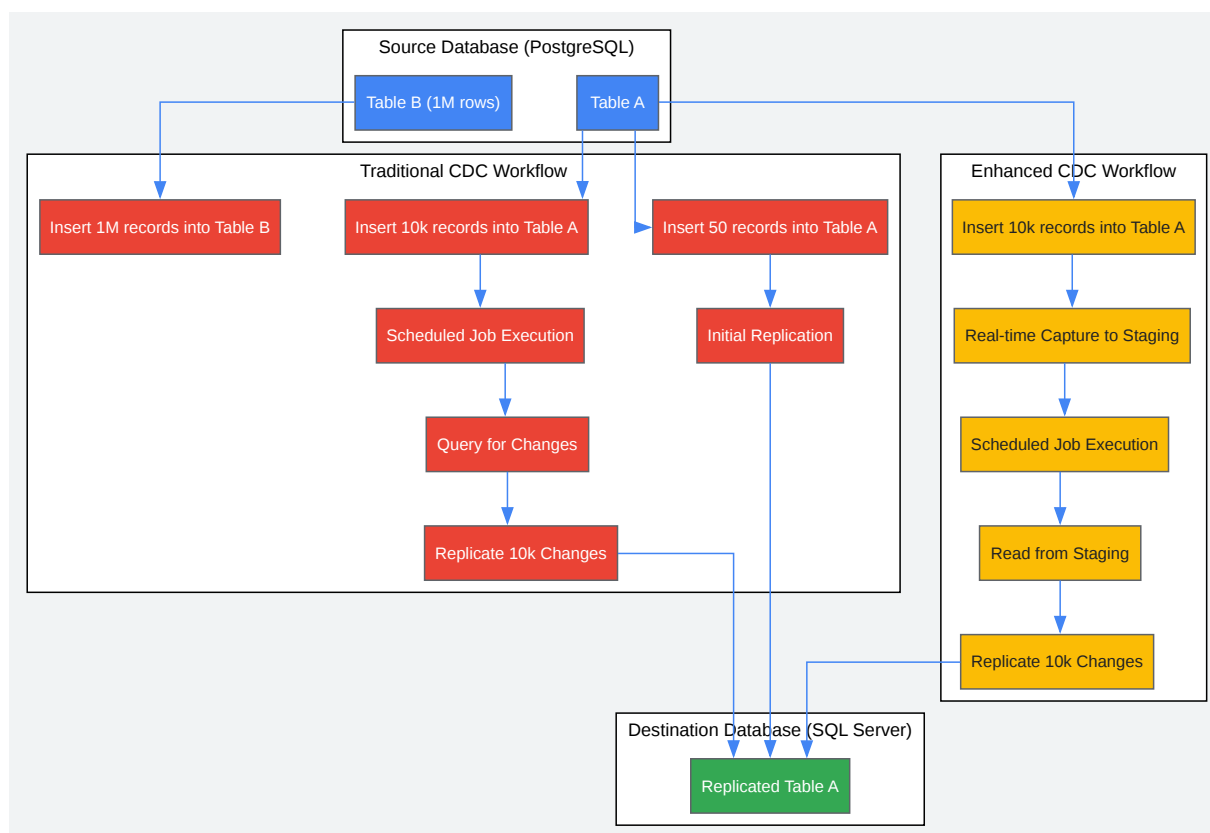
- The time taken to replicate these 10,000 changes was measured for both traditional and Enhanced CDC.
- Key Differentiator: Enhanced CDC captures modified data in real-time and stores it in a staging area within **CData** Sync, decoupling the change capture from the replication job schedule. Traditional CDC identifies changes at the time of job execution.

Visualizations



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Caption: **CData's** Snowflake JDBC driver performance test workflow.



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Caption: **CData** Sync's Enhanced vs. Traditional CDC workflow.



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Caption: Logical workflow of **CData's** data connectivity solutions.

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References

- 1. [cdata.com](https://www.cdata.com) [cdata.com]
- 2. [g2.com](https://www.g2.com) [g2.com]
- 3. [g2.com](https://www.g2.com) [g2.com]
- 4. [skyvia.com](https://www.skyvia.com) [skyvia.com]
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